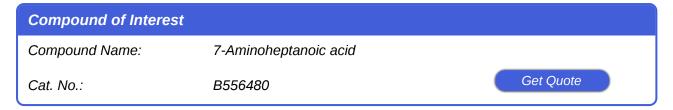


An In-depth Technical Guide to 7Aminoheptanoic Acid: Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Aminoheptanoic acid (7-AHA) is a versatile ω -amino acid that serves as a valuable building block in various scientific and industrial applications. Its bifunctional nature, possessing both a primary amine and a carboxylic acid separated by a seven-carbon aliphatic chain, allows for its use in peptide synthesis, polymer chemistry, and as an intermediate in the manufacturing of pharmaceuticals. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **7-aminoheptanoic acid**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

7-Aminoheptanoic acid consists of a heptanoic acid backbone with an amino group substituted at the C-7 position. This linear structure provides flexibility and specific reactivity at its termini.

Table 1: Chemical Identifiers for **7-Aminoheptanoic Acid**



Identifier	Value	
IUPAC Name	7-aminoheptanoic acid	
CAS Number	929-17-9	
Molecular Formula	C7H15NO2	
InChI	InChI=1S/C7H15NO2/c8-6-4-2-1-3-5-7(9)10/h1-6,8H2,(H,9,10)	
InChlKey	XDOLZJYETYVRKV-UHFFFAOYSA-N	
Canonical SMILES	C(CCCN)CCC(=O)O	
Synonyms	7-Aminoenanthic acid, ω-Aminoheptanoic acid	

Physicochemical Properties

The physical and chemical properties of **7-aminoheptanoic acid** are summarized in the table below, providing essential data for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Properties of 7-Aminoheptanoic Acid

Property	Value	Reference
Molecular Weight	145.20 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	189-195 °C (decomposes)	[3]
Boiling Point	270.6 ± 23.0 °C (Predicted)	[2]
Solubility	Soluble in water.	[3]
рКа	pK ₁ : 4.502 (25°C)	

Experimental Protocols



Synthesis of 7-Aminoheptanoic Acid

A common method for the synthesis of **7-aminoheptanoic acid** is through the amination of a 7-haloheptanoic acid derivative. The following protocol is based on the reaction of 7-iodoheptanoic acid with ammonia.

Materials:

- 7-iodoheptanoic acid
- Concentrated aqueous ammonia solution (e.g., 28-30%)
- Ethanol
- Reaction vessel with temperature control
- Rotary evaporator
- Refrigerator or cooling bath
- Filtration apparatus
- Drying oven

Procedure:

- In a suitable reaction vessel, mix 7-iodoheptanoic acid with an excess of concentrated aqueous ammonia solution.
- Maintain the reaction mixture at a temperature of 45-50°C for approximately 70 hours with stirring.
- After the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator, ensuring the temperature remains below 50°C.
- To the resulting concentrated syrup, add ethanol to precipitate the **7-aminoheptanoic acid**.
- Cool the mixture in a refrigerator or cooling bath to maximize precipitation.



- Collect the white precipitate by filtration.
- Wash the precipitate with cold ethanol to remove any remaining impurities.
- Dry the purified 7-aminoheptanoic acid in an oven at a low temperature (e.g., 50°C) to a constant weight.[4]

Characterization

This protocol outlines the general procedure for obtaining a ¹H-NMR spectrum of **7-aminoheptanoic acid**.

Materials:

- 7-Aminoheptanoic acid sample
- Deuterated solvent (e.g., D₂O, due to the presence of exchangeable amine and carboxylic acid protons)
- NMR tube
- NMR spectrometer

Procedure:

- Dissolve a small amount of the 7-aminoheptanoic acid sample in the chosen deuterated solvent (e.g., D₂O) in a clean, dry vial. The concentration should be appropriate for the spectrometer being used.
- Transfer the solution to a clean NMR tube to the appropriate height.
- Place the NMR tube in the spectrometer's probe.
- Acquire the ¹H-NMR spectrum according to the instrument's standard operating procedures.
 Typical parameters include a sufficient number of scans to achieve a good signal-to-noise ratio.



- Process the acquired data, including Fourier transformation, phase correction, and baseline correction.
- Reference the spectrum using the residual solvent peak.
- Integrate the peaks to determine the relative number of protons for each signal.

This protocol describes a general method for obtaining an FT-IR spectrum of solid **7-aminoheptanoic acid**.

Materials:

- 7-Aminoheptanoic acid sample
- FT-IR spectrometer with an ATR (Attenuated Total Reflectance) accessory or KBr pellet press
- Spatula
- Agate mortar and pestle (if using KBr pellet method)
- Potassium bromide (KBr), IR grade (if using KBr pellet method)

Procedure (ATR Method):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
- Record a background spectrum of the empty ATR crystal.
- Place a small amount of the solid 7-aminoheptanoic acid sample onto the ATR crystal, ensuring complete coverage of the crystal surface.
- Apply pressure using the ATR's pressure arm to ensure good contact between the sample and the crystal.
- Acquire the FT-IR spectrum of the sample over the desired wavenumber range (e.g., 4000-400 cm⁻¹).

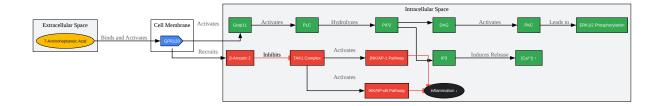


• After analysis, clean the ATR crystal thoroughly.

Biological Activity and Signaling Pathway

7-Aminoheptanoic acid has been identified as a ligand for the G protein-coupled receptor 120 (GPR120), also known as Free Fatty Acid Receptor 4 (FFAR4).[5] GPR120 is recognized as a receptor for medium and long-chain fatty acids and is implicated in various physiological processes, including anti-inflammatory responses and metabolic regulation.[1][6]

The activation of GPR120 by ligands such as **7-aminoheptanoic acid** can initiate a cascade of intracellular signaling events. This pathway is of significant interest to drug development professionals, particularly in the context of metabolic diseases and inflammatory conditions.



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Caption: GPR120 signaling pathway activated by **7-Aminoheptanoic Acid**.

Pathway Description: Upon binding of **7-aminoheptanoic acid**, GPR120 can signal through two primary pathways:

• Gαq/11-mediated pathway: Activation of GPR120 leads to the activation of the Gαq/11 protein subunit. This, in turn, activates phospholipase C (PLC), which hydrolyzes



phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ stimulates the release of intracellular calcium ([Ca²⁺]i), while DAG activates protein kinase C (PKC). This cascade can lead to the phosphorylation of extracellular signal-regulated kinases (ERK1/2).[6]

β-Arrestin 2-mediated anti-inflammatory pathway: Ligand-bound GPR120 can also recruit β-arrestin 2. The GPR120/β-arrestin 2 complex can inhibit the transforming growth factor-β-activated kinase 1 (TAK1) complex. The TAK1 complex is a key upstream activator of pro-inflammatory signaling cascades, including the IKK/NF-κB and JNK/AP-1 pathways. By inhibiting the TAK1 complex, the activation of GPR120 exerts potent anti-inflammatory effects.[1]

Applications in Research and Drug Development

7-Aminoheptanoic acid's unique structure makes it a valuable tool for researchers and drug development professionals:

- Peptide Synthesis: It can be incorporated into peptide backbones as a flexible linker or to create non-natural peptide analogues with modified stability, solubility, and biological activity.
 [7]
- Pharmaceutical Intermediate: It serves as a starting material for the synthesis of more complex active pharmaceutical ingredients (APIs), particularly in the development of therapies for metabolic and neurological disorders.[6]
- PROTAC Linkers: The Boc-protected form of 7-aminoheptanoic acid is utilized as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[8]
- Polymer Science: It is used in the production of biodegradable polymers.

Conclusion

7-Aminoheptanoic acid is a compound with well-defined chemical and physical properties that make it a versatile building block in chemical synthesis and a molecule of interest in biological research. Its ability to activate the GPR120 receptor highlights its potential as a lead compound or a tool for studying metabolic and inflammatory signaling pathways. This guide provides foundational technical information to support its application in research and development.



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- To cite this document: BenchChem. [An In-depth Technical Guide to 7-Aminoheptanoic Acid: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b556480#7-aminoheptanoic-acid-chemical-properties-and-structure]

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